A Comprehensive Technical Guide to Triphenylsilane

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Compound of Interest

Compound Name: *Triphenyl silane*

Cat. No.: *B7800720*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of triphenylsilane, a versatile organosilicon compound. It covers its fundamental properties, synthesis, and diverse applications, with a focus on its relevance in research and drug development.

Core Properties of Triphenylsilane

Triphenylsilane, with the chemical formula $(C_6H_5)_3SiH$, is an organosilicon compound featuring a central silicon atom bonded to three phenyl groups and one hydrogen atom. It is also known by other names such as 1,1′,1″-Silylidynetrisbenzene and Triphenylhydrosilane.[1]

Molecular and Physical Properties

A summary of the key quantitative data for triphenylsilane is presented in the table below.

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Property	Value	Reference
CAS Number	789-25-3	[1]
Molecular Formula	$C_{18}H_{16}Si$	[1][2]
Molecular Weight	260.41 g/mol	[1][2]
Appearance	White to off-white solid/crystal	[2][3]
Melting Point	43-45 °C	
Boiling Point	152 °C at 2 mmHg	
Flash Point	76 °C (closed cup)	
Purity (GC)	>96.0% to 99.0%	[3]

Molecular Structure

The molecular structure of triphenylsilane consists of a tetrahedral silicon atom at the center. Three of the vertices are occupied by phenyl groups, and the fourth is a hydrogen atom. This structure is key to its reactivity, particularly the Si-H bond which is central to its utility as a reducing agent.

// Node colors Si [label="Si", fillcolor="#4285F4", fontcolor="#FFFFFF", pos="0,0!"]; H [label="H", fillcolor="#F1F3F4", fontcolor="#202124", pos="0,1.5!"]; C1 [label="C", fillcolor="#202124", fontcolor="#FFFFFF", pos="-1.3,-0.75!"]; C2 [label="C", fillcolor="#202124", fontcolor="#FFFFFF", pos="1.3,-0.75!"]; C3 [label="C", fillcolor="#202124", fontcolor="#FFFFFF", pos="0, -1.5!"]; // This C is hidden behind the phenyl group representation

// Phenyl group representations P1 [label="Ph", shape=plaintext, fontcolor="#202124", pos="-2, -1.5!"]; P2 [label="Ph", shape=plaintext, fontcolor="#202124", pos="2, -1.5!"]; P3 [label="Ph", shape=plaintext, fontcolor="#202124", pos="0, -2.5!"];

// Edges Si -> H [color="#5F6368"]; Si -> C1 [color="#5F6368"]; Si -> C2 [color="#5F6368"]; Si -> C3 [color="#5F6368"];

// Invisible edges for layout of Phenyl groups edge [style=invis]; C1 -> P1; C2 -> P2; C3 -> P3;

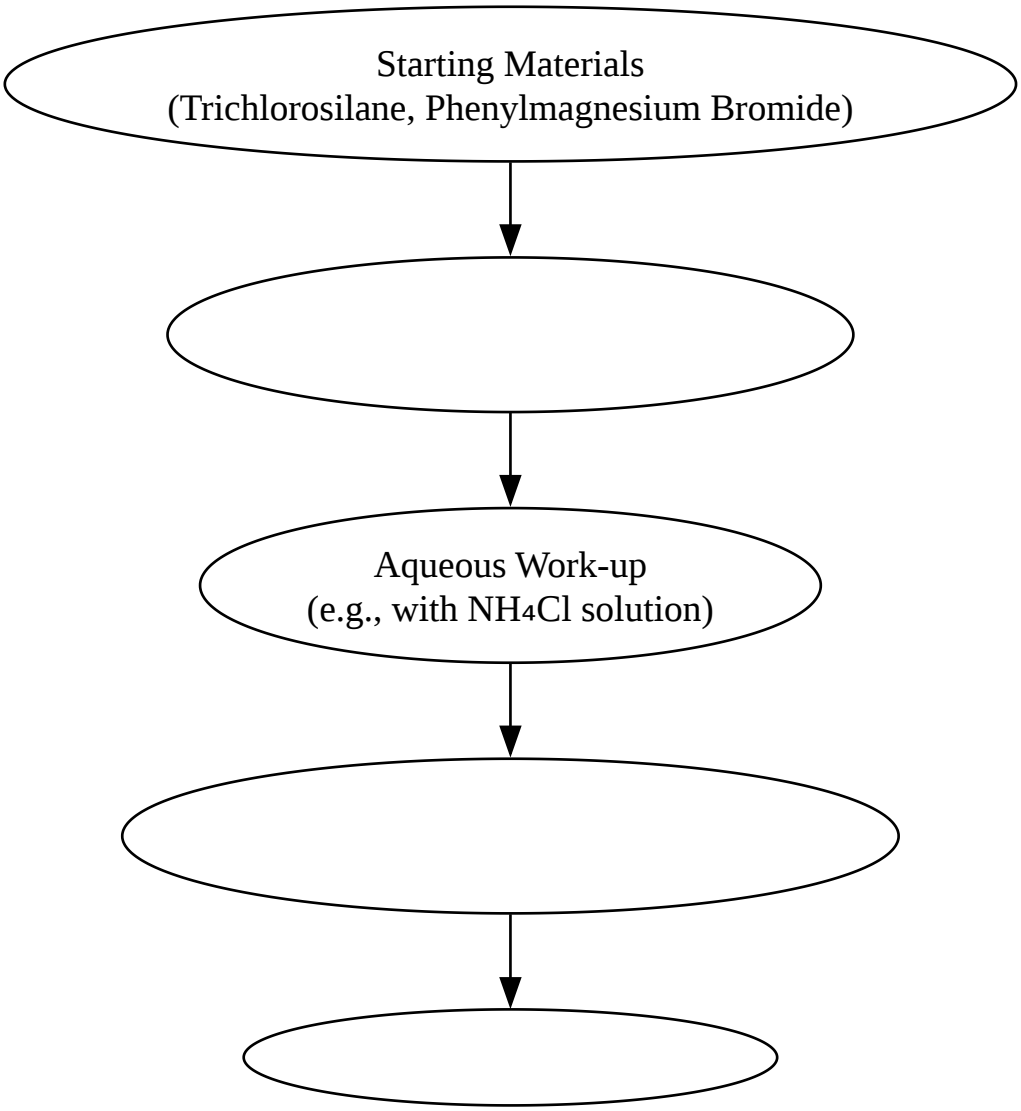
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} केंद Caption: Molecular structure of triphenylsilane.

Synthesis and Reactivity

Triphenylsilane is typically synthesized through the reaction of trichlorosilane with a Grignard reagent, such as phenylmagnesium bromide. The reactivity of triphenylsilane is dominated by the Si-H bond, which allows it to act as a mild and selective reducing agent.

General Synthesis Workflow



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Applications in Research and Drug Development

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Triphenylsilane's utility as a reducing agent is a cornerstone of its application in organic synthesis. It is particularly effective for the reduction of organic halides and compares favorably with other reducing agents like tri-n-butyltin hydride in the reduction of enones to ketones.[2] Its selectivity is also demonstrated in the reduction of cyclic hemiacetals and the conversion of O-acetyl furanoses and pyranoses to deoxy sugars.[2]

Furthermore, triphenylsilane serves as a reactant or reagent in several catalytic reactions. These include:

- Catalytic hydrogen-deuterium exchange reactions of silanes.[2]
- Oxidation by carbon nanotube-gold nanohybrids.[2]
- Hydrolysis by ruthenium complexes.[2]
- Hydrosilylation to produce enolsilanes.[2]
- Synthesis of bromosilanes.[2]
- Ozone oxidation of silyl-alkenes for the synthesis of α-O-silylated acyloin derivatives.[2]

It is also employed in the synthesis of hydrido silyl and bis(silyl) bis(imidazolinylidene) nickel complexes.[2]

Experimental Protocols

Example Protocol: Reduction of an Aldehyde to an Alcohol

This protocol provides a general methodology for the reduction of an aldehyde to its corresponding primary alcohol using triphenylsilane, often in the presence of a catalyst.

Materials:

- Aldehyde substrate
- Triphenylsilane
- Catalyst (e.g., a Lewis acid or a transition metal complex)

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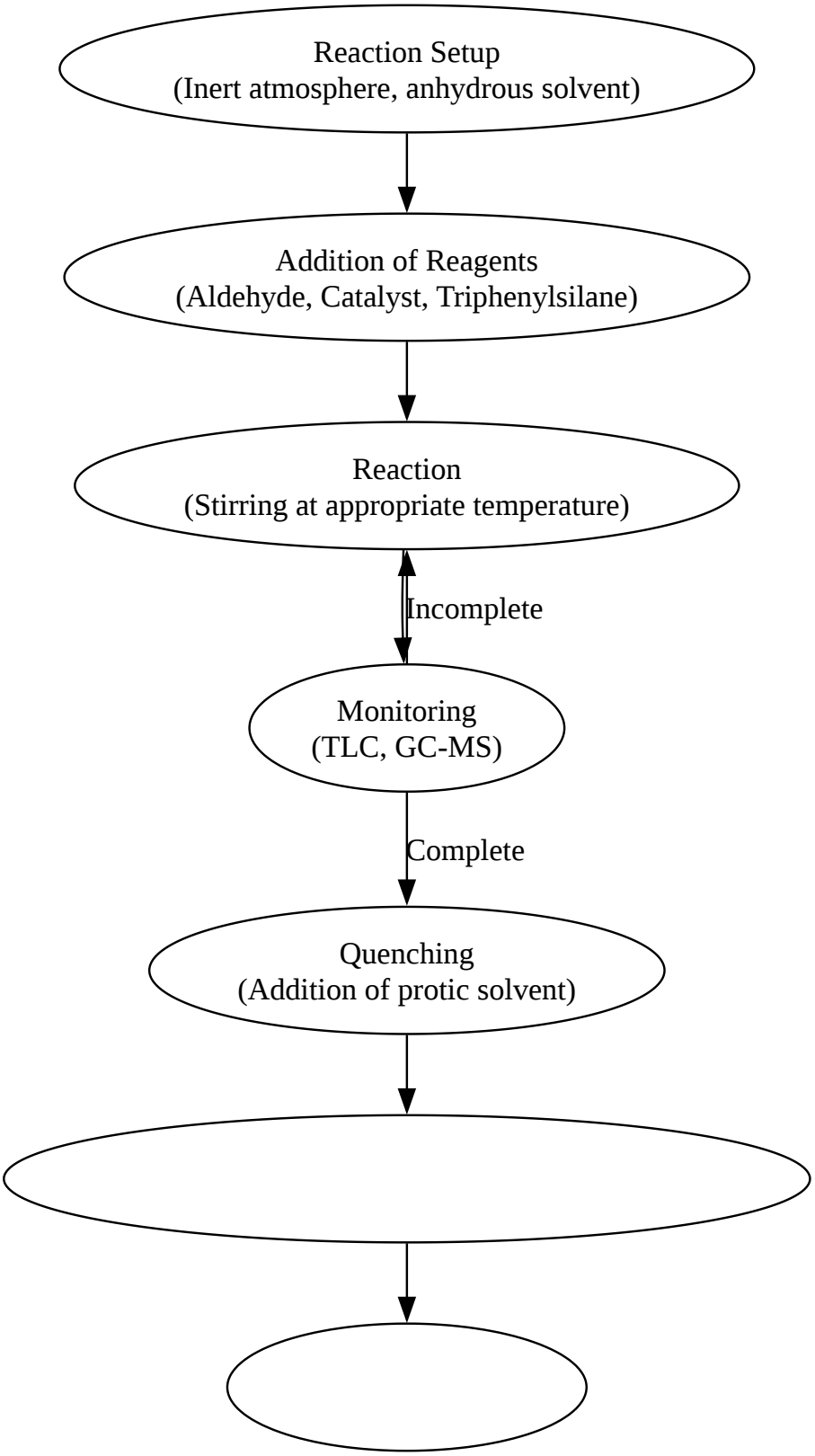
- Anhydrous solvent (e.g., toluene, THF)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a flame-dried flask under an inert atmosphere, dissolve the aldehyde substrate and the catalyst in the anhydrous solvent.
- Add triphenylsilane to the solution (typically 1.1 to 1.5 equivalents).
- Stir the reaction mixture at the appropriate temperature (ranging from room temperature to reflux, depending on the substrate and catalyst) and monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS).
- Upon completion, quench the reaction by the addition of a protic solvent (e.g., methanol).
- Remove the solvent under reduced pressure.
- Purify the resulting alcohol by column chromatography on silica gel.

Logical Flow of the Experimental Protocol

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Safety and Handling

Triphenylsilane is an off-white solid that is soluble in most organic solvents.[2] It is classified as a skin and eye irritant. Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this compound. It is also moisture-sensitive and should be stored under an inert gas in a cool, dark place.[3] The compound is a combustible solid.

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